

performance evaluation of Morwet EFW in different pesticide formulations

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Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

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Morwet EFW: A Performance Evaluation in Pesticide Formulations

Morwet EFW, a sodium alkyl naphthalene sulfonate blend, is a widely recognized wetting agent in the agrochemical industry, particularly valued for its performance in solid formulations such as wettable powders (WP) and water-dispersible granules (WDG). Its primary function is to facilitate the rapid wetting and dispersion of pesticide particles when mixed with water, ensuring a uniform spray suspension for effective application. This guide provides a comparative overview of **Morwet EFW**'s performance against other common wetting and dispersing agents used in various pesticide formulations, supported by available experimental data and standardized testing protocols.

Executive Summary

Morwet EFW is an anionic surfactant known for its excellent wetting properties.^{[1][2]} It is frequently used in conjunction with a dispersant, most notably Morwet D-425, a naphthalene sulfonate condensate, to achieve optimal performance in solid pesticide formulations.^[3] Recommended concentrations typically range from 1-2% **Morwet EFW** with 2-3% Morwet D-425 in WP formulations, and slightly higher at 2-3% **Morwet EFW** with 3-5% Morwet D-425 for WDG applications.^[3] Key alternatives to **Morwet EFW** include other alkyl naphthalene sulfonates, alcohol ethoxylates, and block copolymers. In the broader context of formulation, dispersant choice is also critical, with lignosulfonates and polycarboxylates serving as alternatives to naphthalene sulfonate condensates.

Performance Data of Morwet EFW

Quantitative data from the manufacturer, Nouryon, provides key performance indicators for **Morwet EFW** powder.

Performance Metric	Test Method	Result
Wetting Time	Draves Wetting Test (0.1% concentration at 25°C)	17 seconds[4][5]
Surface Tension	Du Noüy Ring Method (0.1% concentration at 25°C, DIN 53914)	32 mN/m[4]
Active Content	Not specified	≥ 95.0%[4]
pH	5% in water	7.5-10.0[4]
Appearance	at 25°C	Powder[4]
Moisture	Not specified	≤ 2.0%[4]

Comparative Analysis with Alternative Wetting Agents

A direct quantitative comparison with alternative wetting agents is challenging due to the lack of publicly available, standardized comparative studies. Performance is highly dependent on the specific active ingredient, co-formulants, and the overall formulation matrix. However, a qualitative and functional comparison can be drawn based on available literature.

Wetting Agent Class	Product Examples	Key Characteristics & Performance Considerations
Alkyl Naphthalene Sulfonates	Morwet EFW, Morwet DB, Morwet IP, Morwet 3028	Morwet EFW: Benchmark for fast wetting.[4][5] Morwet DB: Suited for low active ingredient concentration systems.[3] Morwet IP: Offers reduced foaming.[3] Morwet 3028: Designed to improve granule disintegration in high active concentration systems.[3] Generally effective and versatile wetting agents.[6][7][8]
Alcohol Ethoxylates	Ethylan® NS 500 LQ	Non-ionic surfactants often used in Suspension Concentrates (SC).[3] Can be effective at lower concentrations (e.g., 1% w/w). [3] Some studies suggest they can be more prone to causing phytotoxicity on certain crops compared to other surfactant types.
Block Copolymers	Pluronics®, Tergitol™ XJ	Non-ionic surfactants also used in SC formulations.[3] Known for their emulsifying and dispersing properties in addition to wetting.

The Role of Dispersants in Formulation Performance

While **Morwet EFW** provides the initial wetting, the long-term stability and performance of the pesticide suspension are heavily reliant on the dispersant. The choice of dispersant can influence suspensibility, milling efficiency, and hard water tolerance.

Dispersant Class	Product Examples	Key Characteristics & Performance Considerations
Naphthalene Sulfonate Condensates	Morwet D-425, Morwet D-809	Morwet D-425: Industry standard, effective with a wide range of active ingredients. ^[3] Morwet D-809: Offers high performance in hard water conditions. ^[3] Blends of alkyl naphthalene sulfonate condensates and lignosulfonates can show synergistic performance improvements. ^[9]
Lignosulfonates	Various	A byproduct of the paper industry, offering a more sustainable and cost-effective option. ^{[10][11]} They function through both electrostatic repulsion and steric hindrance. ^[10] Can sometimes lead to increased viscosity in suspension concentrates. ^[9]
Polycarboxylates	Agrilan® 700, Agrilan® 789	Can be used to produce white WDG formulations, as they do not impart the brownish color sometimes associated with Morwet dispersants. ^[3] The hydrophilic/hydrophobic balance of polycarboxylates can significantly influence the disintegration performance of WDGs.

Experimental Protocols

Standardized methods are crucial for evaluating the performance of wetting agents and dispersants in pesticide formulations. The following are key experimental protocols.

Wetting Time of Wettable Powders (CIPAC MT 53.3)

This method determines the time it takes for a weighed amount of a wettable powder to become completely wetted when dropped into water from a specified height.

Apparatus:

- 250 mL beaker
- Spatula
- Stopwatch
- Balance

Procedure:

- Add 100 mL of water to the 250 mL beaker.
- Weigh a specified amount of the wettable powder (e.g., 5 g).
- Drop the powder from a height of 10 cm onto the surface of the water.
- Start the stopwatch immediately.
- Record the time taken for the powder to become completely wetted, without swirling.

Suspensibility of Water Dispersible Granules and Wettable Powders (ASTM E1673)

This test method measures the percentage of a pesticide formulation that remains suspended in water after a specified time.

Apparatus:

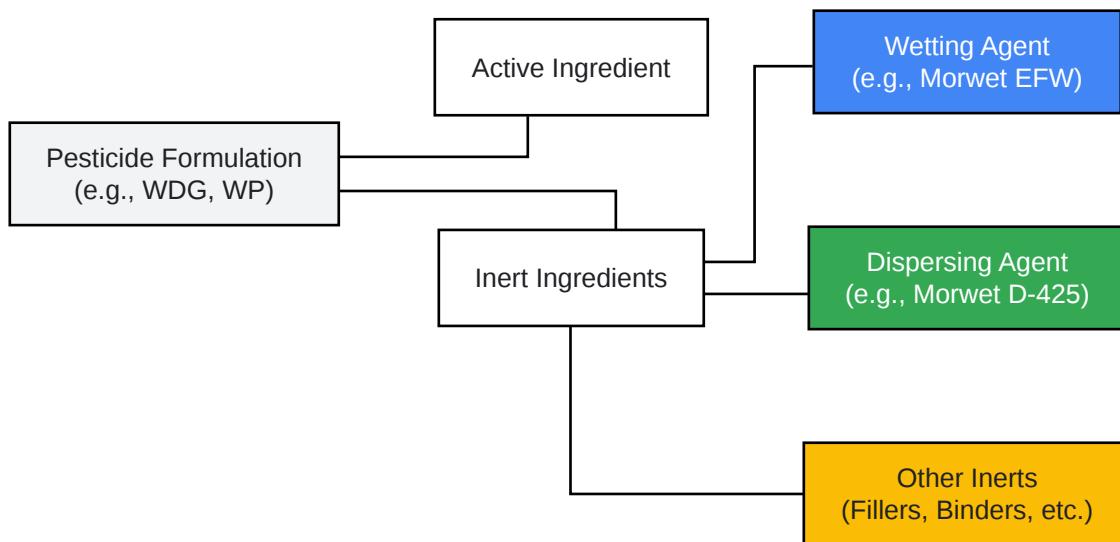
- 250 mL graduated cylinder with a ground glass stopper
- Constant temperature water bath
- Pipette
- Evaporating dish
- Oven
- Balance

Procedure:

- Prepare a suspension of the pesticide formulation in the graduated cylinder with water of a specified hardness.
- Bring the cylinder to the specified temperature (e.g., 30°C) in the water bath.
- Invert the cylinder 30 times and place it back in the water bath.
- After a specified time (e.g., 30 minutes), pipette out the top 9/10ths of the suspension.
- Evaporate the water from the remaining 1/10th of the suspension in a pre-weighed evaporating dish.
- Dry the residue in an oven and weigh.
- Calculate the percent suspensibility based on the weight of the active ingredient in the initial sample and the residue.

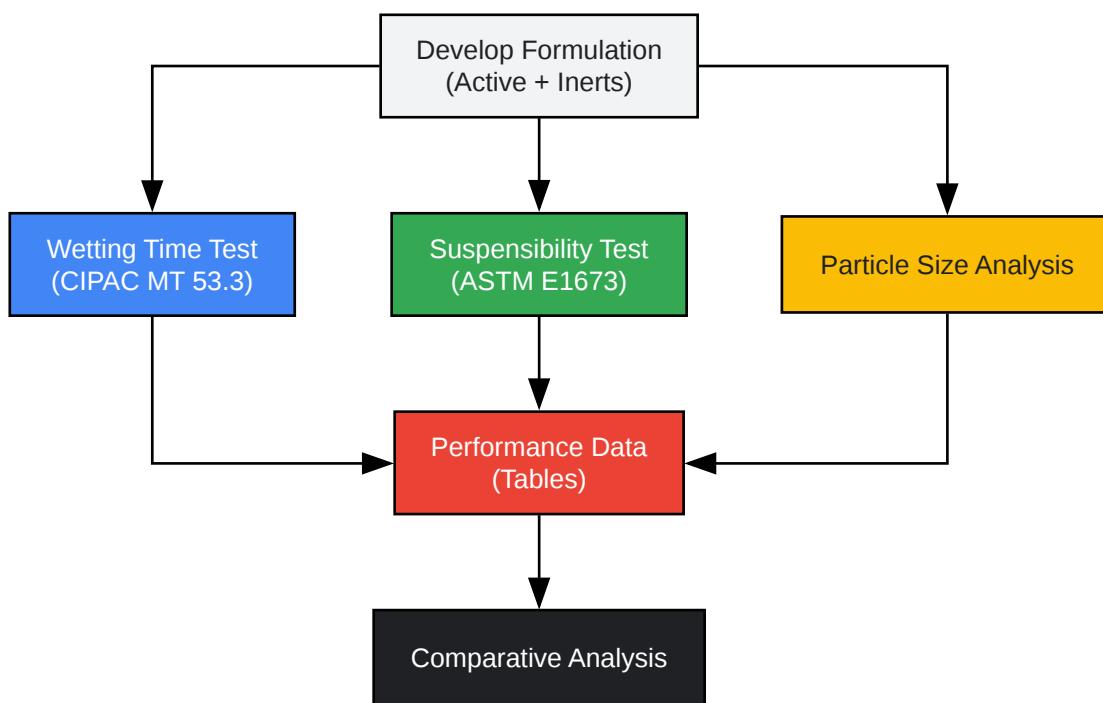
Visualizing Formulation and Evaluation Workflows

The following diagrams illustrate the key relationships and processes in pesticide formulation and evaluation.



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Components of a typical solid pesticide formulation.



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Workflow for evaluating pesticide formulation performance.

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